

# physical properties of 2-Acetyl-5-chlorothiophene (melting point, boiling point)

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## A Technical Guide to the Physical Properties of 2-Acetyl-5-chlorothiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Acetyl-5-chlorothiophene**, a key intermediate in the synthesis of various pharmaceuticals and specialty chemicals. This document outlines its melting and boiling points, details the standard methodologies for their determination, and presents a logical workflow for the physical and chemical characterization of such compounds.

### Core Physical Properties

**2-Acetyl-5-chlorothiophene** is typically a white to light yellow crystalline solid at room temperature. Its key physical properties, the melting and boiling points, are summarized below. These values are critical for its identification, purity assessment, and the design of synthetic and purification protocols.

### Data Summary

The following table consolidates the reported melting and boiling points for **2-Acetyl-5-chlorothiophene** from various chemical suppliers and databases. The variation in reported melting point ranges can be attributed to differences in sample purity and the specific

methodology used for determination. The boiling point is consistently reported at a reduced pressure.

Physical Property	Reported Value(s)
Melting Point	38 - 49 °C
	45 - 48 °C[1]
	46 - 49 °C (literature value)[2][3][4][5]
	44.0 - 48.0 °C[6][7]
	38 - 40 °C[8][9]
	46 °C[10]
Boiling Point	117 - 118 °C at 17 mmHg
	118 °C at 17 mmHg[1][10]
	117 - 118 °C at 17 mmHg (literature value)[2][3][4]
	242 - 243 °C (at atmospheric pressure)[8][9]

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2-Acetyl-5-chlorothiophene** are not extensively published in peer-reviewed literature, standard laboratory methods for crystalline organic solids are applicable. The most common techniques are the capillary melting point determination and vacuum distillation for the boiling point.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to depress the melting point and broaden the melting range. The capillary method is a standard technique for this determination.

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline **2-Acetyl-5-chlorothiophene** is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block or an oil bath, and a calibrated thermometer or an electronic temperature sensor.
- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point. For an accurate measurement, the determination is repeated with a fresh sample, with the temperature raised slowly (1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the initial melting point, and the temperature at which the entire sample becomes liquid is the final melting point. This range is reported as the melting point.

## Boiling Point Determination (Vacuum Distillation)

For compounds that may decompose at their atmospheric boiling point, or for which the boiling point is very high, determination under reduced pressure (vacuum distillation) is the preferred method.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a thermometer. The system is connected to a vacuum source.
- **Sample Introduction:** The **2-Acetyl-5-chlorothiophene** sample is placed in the distillation flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- **Pressure Reduction:** The pressure inside the apparatus is carefully reduced to the desired level (e.g., 17 mmHg) and held constant.
- **Heating:** The sample is gradually heated.

- **Data Recording:** The temperature at which the liquid boils and its vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

## Characterization Workflow

The following diagram illustrates a general workflow for the physical and chemical characterization of a synthesized compound like **2-Acetyl-5-chlorothiophene**. This logical progression ensures a thorough analysis of a new chemical entity.

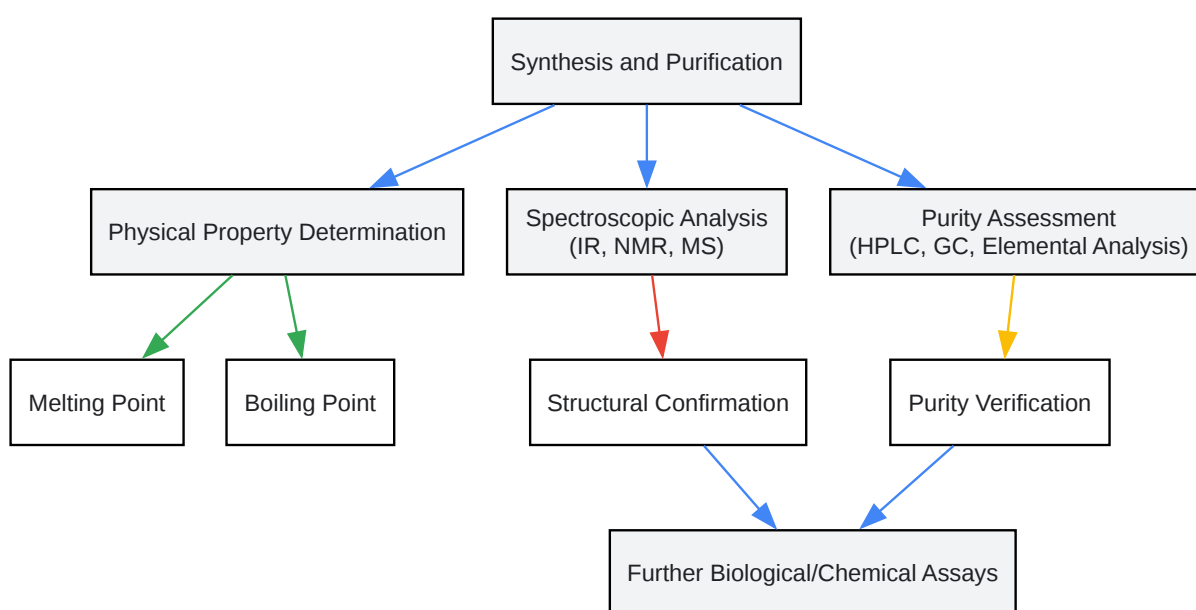


Figure 1: General Workflow for Compound Characterization

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